

# 2-Methoxy-5-methylbenzoic Acid: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: 2-Methoxy-5-methylbenzoic acid

Cat. No.: B1297826

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazards associated with **2-Methoxy-5-methylbenzoic acid**. The information is compiled from various safety data sheets and toxicological databases to guide researchers, scientists, and drug development professionals in the safe handling and use of this compound.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	25045-36-7	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1]
Molecular Weight	166.17 g/mol	[1]
Appearance	Solid	[2]
log Pow	2.6 (estimated)	[1]

## Toxicological Data

Quantitative toxicological data for **2-Methoxy-5-methylbenzoic acid** is limited. However, data for the closely related compound, 2-Methoxybenzoic acid, provides a basis for assessing its potential toxicity.

## Acute Toxicity

Endpoint	Species	Route	Value	Classification	Reference
LD50	Rat	Oral	>2000 mg/kg (for 2-Methoxybenzoic acid)	Harmful if swallowed (Category 4)	<a href="#">[3]</a> <a href="#">[4]</a>
LD50	Rabbit	Dermal	No data available	-	
LC50	Rat	Inhalation	No data available	-	

## Irritation and Sensitization

Endpoint	Result	Classification	Reference
Skin Irritation	Causes skin irritation	Category 2	<a href="#">[2]</a> <a href="#">[5]</a>
Eye Irritation	Causes serious eye irritation	Category 2A	<a href="#">[2]</a> <a href="#">[5]</a>
Respiratory Irritation	May cause respiratory irritation	STOT SE 3	<a href="#">[5]</a>
Skin Sensitization	Not classified as a skin sensitizer	-	<a href="#">[5]</a>

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Methoxy-5-methylbenzoic acid** is classified as follows:

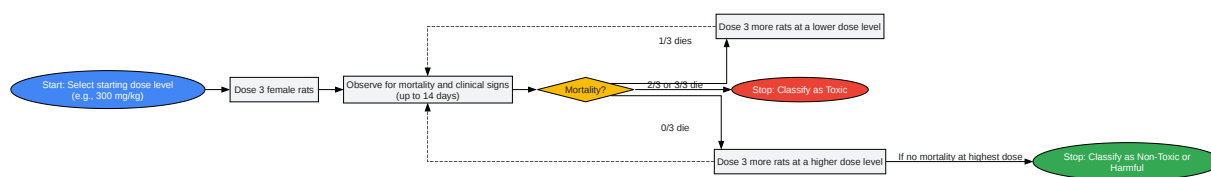
Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	GHS07
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	GHS07
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	GHS07

## Experimental Protocols

The following are summaries of the standardized OECD guidelines for assessing the acute toxicity and irritation potential of a chemical substance.

### Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is a stepwise procedure using a reduced number of animals to classify a substance into a toxicity category.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)



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**Figure 1:** Workflow for OECD Guideline 423 - Acute Toxic Class Method.

## Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion after a single application.<sup>[10][11][12][13][14]</sup>

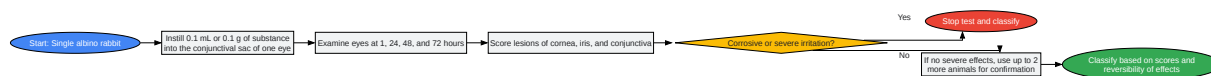


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**Figure 2:** Workflow for OECD Guideline 404 - Acute Dermal Irritation Test.

## Acute Eye Irritation/Corrosion - OECD Guideline 405

This test assesses the potential of a substance to cause eye irritation or corrosion upon a single instillation.[15][16][17][18][19]



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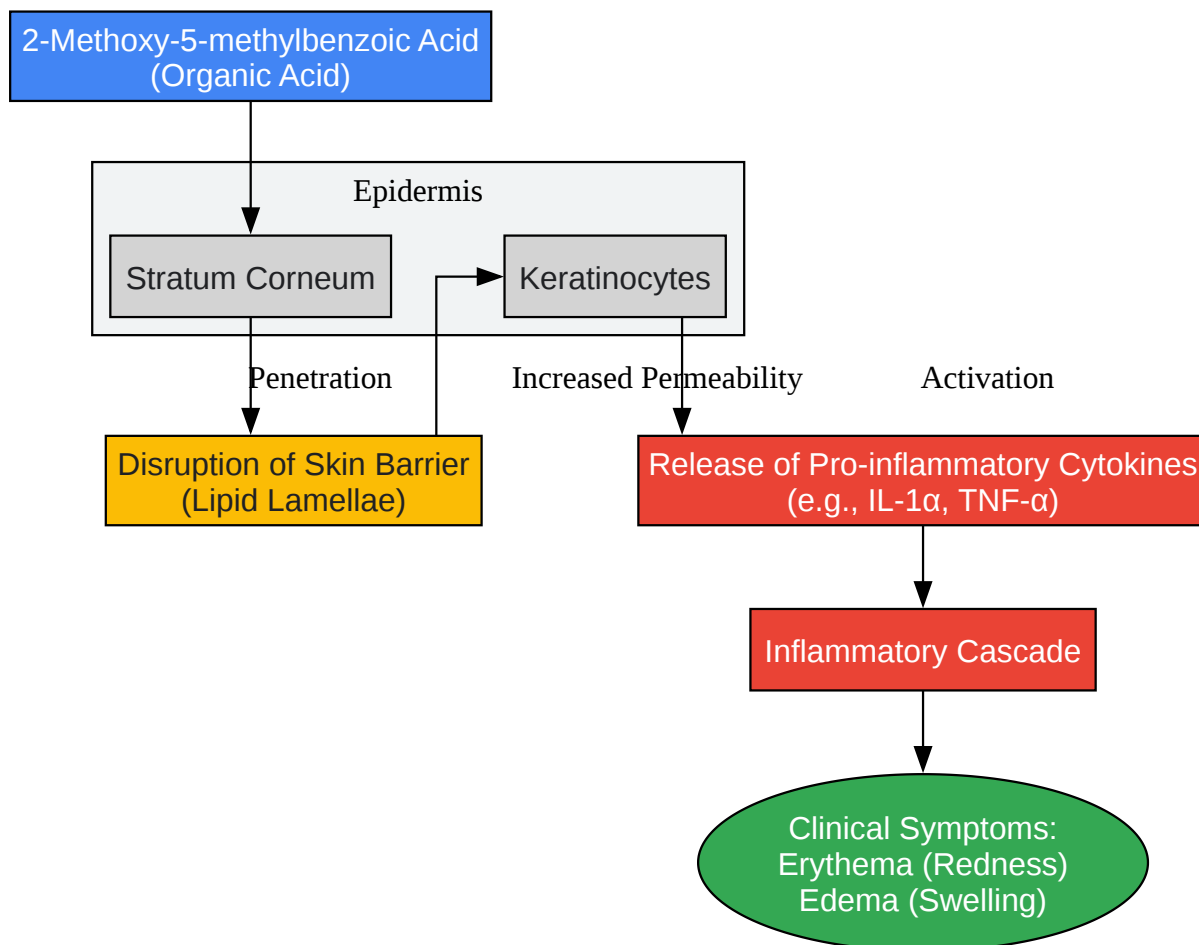
**Figure 3:** Workflow for OECD Guideline 405 - Acute Eye Irritation Test.

## Potential Signaling Pathways and Mechanisms of Toxicity

Specific mechanistic studies on **2-Methoxy-5-methylbenzoic acid** are not readily available. However, the skin irritation potential of organic acids is generally understood to involve the following pathways.[20][21][22][23]

## Generalized Mechanism of Skin Irritation by Organic Acids

Organic acids can penetrate the stratum corneum and disrupt the skin barrier, leading to an inflammatory response.[20][21]



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**Figure 4:** Generalized signaling pathway for skin irritation by organic acids.

## Environmental Hazards

Ecotoxicological data for **2-Methoxy-5-methylbenzoic acid** is not available. The following data for the related compound 2-Methoxybenzoic acid can be used for a preliminary assessment.

Endpoint	Species	Duration	Value	Reference
LC50 (Fish)	Pimephales promelas (fathead minnow)	96 h	360 mg/L	[3]
EC50 (Aquatic Invertebrates)	Daphnia magna (water flea)	48 h	85.1 mg/L	[3]
ErC50 (Algae)	Desmodesmus subspicatus	72 h	78.8 mg/L	[3]

There is no specific information available regarding the biodegradation or bioaccumulation potential of **2-Methoxy-5-methylbenzoic acid**.

## Safe Handling and Storage

- Handling: Handle in accordance with good industrial hygiene and safety procedures.[5] Avoid contact with skin and eyes.[5] Do not breathe dust, mist, or spray.[5] Use only in a well-ventilated area.[5]
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[5]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or glasses.[5]
  - Skin Protection: Wear protective gloves and clothing.[5]
  - Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[5]

## First Aid Measures

- Inhalation: Move person to fresh air. If not breathing, give artificial respiration. Get medical attention.[5]
- Skin Contact: Wash with plenty of soap and water. Get medical advice/attention if irritation occurs.[5]

- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical advice/attention.[5]

## Fire and Reactivity Hazards

- Flammability: Not classified as flammable.[5]
- Reactivity: The product is stable under normal handling and storage conditions.[5]
- Incompatible Materials: Strong bases, Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Under normal conditions of storage and use, hazardous decomposition products should not be produced. In case of fire, thermal decomposition may generate carbon oxides.[5]

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. Users should consult the original Safety Data Sheets (SDS) and other relevant literature before handling this chemical. All personnel handling this substance should be adequately trained in safe laboratory practices.

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